

Technical Support Center: Purification of 2-Deuteriooxypropane (Isopropanol-OD)

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Compound of Interest

Compound Name: 2-Deuteriooxypropane

CAS No.: 3979-51-9

Cat. No.: B032920

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Ticket ID: NMR-SOLV-004 Subject: Water Removal and Isotopic Preservation in **2-Deuteriooxypropane** Status: Open / Actionable Assigned Specialist: Senior Application Scientist

Executive Summary

You are working with **2-Deuteriooxypropane** (Isopropanol-OD,

). Unlike fully deuterated Isopropanol-

, this solvent contains protons on the carbon backbone but a deuterium atom on the hydroxyl group.

The Critical Challenge: The hydroxyl deuterium is labile. If you use standard drying agents containing acidic surface protons (like silica or unbaked alumina) or allow atmospheric moisture (

) to enter, a rapid Hydrogen/Deuterium (H/D) exchange occurs:

This reaction destroys the isotopic purity of your solvent, resulting in a massive

peak in your NMR spectrum and a loss of the deuterium lock signal integrity.

Module 1: The Gold Standard Protocol (Molecular Sieves)

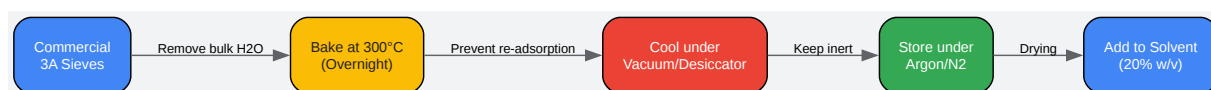
For **2-Deuteriooxypropane**, Type 3A Molecular Sieves are the only recommended bench-top drying method. They act as a physical trap for water without chemically reacting with the alcohol functional group.

Why Type 3A?

- **Selectivity:** Type 3A sieves have a pore size of ~ 3 Å. Water molecules (~ 2.8 Å) fit inside and are trapped. Isopropanol molecules are too large to enter the pores.
- **Risk with 4A:** Type 4A sieves (4 Å pores) can co-adsorb ethanol and potentially isopropanol, leading to solvent loss or exchange issues.

The Activation Workflow (Mandatory)

Commercially "activated" sieves are rarely dry enough for high-sensitivity NMR. You must reactivate them.^[1]



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Figure 1: Critical activation workflow for molecular sieves to prevent re-contamination.

Step-by-Step Protocol

- **Bake:** Place Type 3A beads/pellets in a clean glass vessel. Heat to 300°C (or at least 200°C) for 12–15 hours.
- **Cool:** Allow to cool in a vacuum desiccator or under a flow of dry Argon. Do not cool in open air; they will instantly suck moisture from the room.

- Apply: Add the activated sieves to your **2-Deuteriooxypropane** bottle or directly to the NMR tube (approx. 10–20 beads per tube).
- Wait: Allow to stand for at least 24 hours. The water content will drop to single-digit ppm levels.

Module 2: Troubleshooting & Anti-Patterns

Common Mistakes (What NOT to do)

Method	Status	Technical Explanation
Silica Gel	 CRITICAL FAIL	Silica surfaces are covered in silanol groups (). These protons will exchange with your solvent's , instantly ruining the deuteration ().
Calcium Hydride ()	 DANGEROUS	is a base. It reacts with alcohols to form hydrogen gas and alkoxides: . This consumes your solvent and creates pressure.
Sodium Metal	 DANGEROUS	Similar to , sodium reacts exothermically with alcohols to form sodium isopropoxide and hydrogen gas.
Type 4A Sieves	 RISKY	May adsorb some isopropanol, altering concentration or causing minor fractionation. Stick to 3A.

Module 3: NMR Diagnostics

How do you know if your solvent is wet? In **2-Deuteriooxypropane**, water contamination manifests differently than in non-exchangeable solvents like

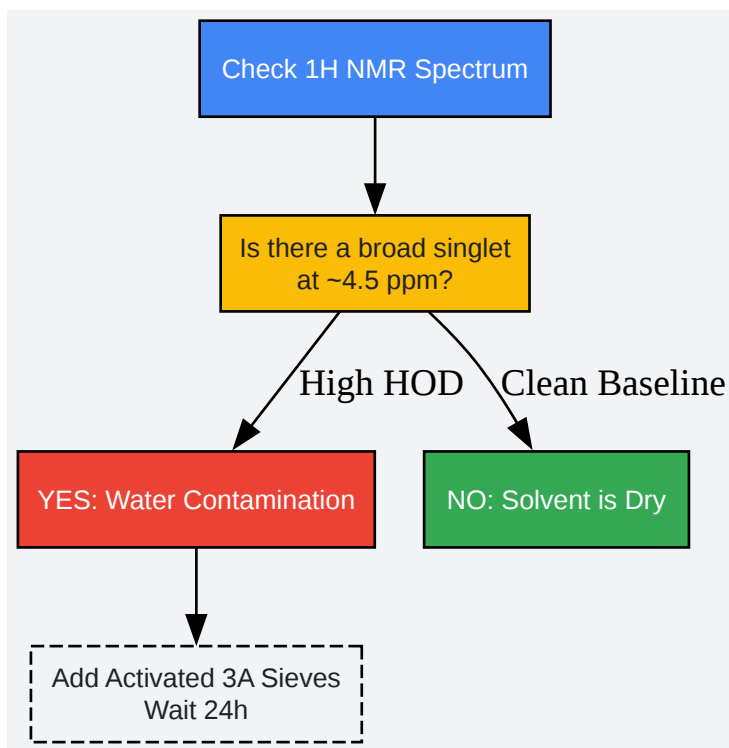
The HOD Signature

Because deuterium is present in the solvent hydroxyl group (

), any intruding

will rapidly exchange to form

- Chemical Shift: The water/HOD peak in isopropanol is concentration and temperature-dependent.
- Location: Typically appears between 4.0 ppm and 5.0 ppm (broad singlet).
- Differentiation:
 - Methine proton (): Septet around 4.0 ppm.
 - Methyl protons (): Doublet around 1.2 ppm.
 - Contaminant (): Variable peak, often shifting downfield (higher ppm) as concentration increases due to hydrogen bonding.



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Figure 2: Diagnostic logic for identifying water contamination in Isopropanol-OD.

Frequently Asked Questions (FAQ)

Q: Can I distill **2-Deuteriooxypropane** to dry it? A: Yes, but it is operationally difficult. You would need to distill it from a mild drying agent (like molecular sieves) under a strictly inert atmosphere (Argon). Distilling from strong bases (

, Na) is dangerous due to the alkoxide reaction. For most NMR applications, static drying with sieves inside the storage bottle is superior and safer.

Q: My sieves generated dust in the NMR tube. What do I do? A: This is "sieve fines." It causes line broadening due to magnetic susceptibility mismatch.

- Solution: Filter the solvent through a 0.2 μm PTFE syringe filter into a fresh NMR tube. Do not use paper filters (they contain moisture).

Q: Why does the water peak move when I heat the sample? A: Hydrogen bonding is temperature-dependent. As you heat the sample, H-bonds break, and the

peak shifts upfield (lower ppm, towards TMS). This confirms the peak is exchangeable and not a stable impurity.

References

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- Armarego, W. L. F.; Chai, C. L. L. Purification of Laboratory Chemicals, 6th Ed.; Butterworth-Heinemann: Oxford, 2009. (Standard reference for solvent drying protocols).
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